

Swelling properties of dry Sephadex G-50 medium

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: sephadex G 50

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An In-depth Technical Guide to the Swelling Properties of Dry Sephadex G-50 Medium

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the swelling properties of dry Sephadex G-50 medium, a cross-linked dextran gel filtration matrix. Understanding these properties is critical for the successful design and execution of separation protocols, including desalting, buffer exchange, and the purification of biomolecules. This document details the quantitative aspects of swelling, provides standardized experimental protocols, and illustrates key workflows.

Core Swelling Characteristics

Sephadex G-50 is a beaded gel prepared by cross-linking dextran with epichlorohydrin.[1][2][3][4][5] The degree of cross-linking determines its swelling behavior and molecular fractionation range.[1][2][3] The "G" in its name stands for gel, while the "50" indicates a water regain of approximately 5.0 grams of water per gram of dry gel.[1]

Quantitative Swelling Parameters

The swelling of dry Sephadex G-50 powder in an aqueous buffer results in a packed bed of gel beads. The key quantitative parameters that define this process are summarized below.

Parameter	Value	Particle Size Grades	Notes
Bed Volume	9–11 mL/g	Fine, Medium	The final volume occupied by the swollen gel per gram of dry powder. [1] [4] [6] [7] [8] [9] [10] [11]
Water Regain	~5.0 g/g	All grades	The amount of water absorbed by one gram of dry gel during swelling. [1]
Swelling Time (Room Temp., ~20°C)	3 - 72 hours	All grades	Shorter times are often cited for complete hydration, but longer periods may ensure full equilibration. [4] [6] [9] [10]
Swelling Time (Heated, 90°C)	1 - 5 hours	All grades	Heating significantly accelerates the swelling process. [4] [6] [9] [10]

Physical and Chemical Properties

The operational stability of Sephadex G-50 is crucial for its application in various biochemical protocols.

Property	Specification	Notes
Particle Size (Dry)	Fine: 20–80 μm Medium: 50–150 μm Superfine: Smallest bead size	The choice of particle size affects the efficiency and flow rate of the separation. [1] [3] [4] [6] [7] [11]
Fractionation Range (Globular Proteins)	1,500–30,000 Da	Molecules larger than 30,000 Da are excluded from the beads and elute in the void volume. [2] [4] [6] [7]
Fractionation Range (Dextrans)	500–10,000 Da	Provides a reference for the separation of polysaccharides. [4] [6] [7]
DNA Exclusion Limit	~20 base pairs	DNA fragments larger than this will be excluded from the resin. [6] [9] [10] [11]
Recommended pH Range	2–10	The gel is stable within this pH range for efficient and reproducible separations. [1] [2] [4] [9] [10]
Chemical Stability	Stable in water, salt solutions, organic solvents, and denaturing agents (e.g., 8 M urea, 6 M guanidine hydrochloride, 1% SDS). [1] [2]	This allows for a wide range of applications and cleaning protocols.

Experimental Protocols

Accurate and reproducible results depend on the correct preparation and handling of the Sephadex G-50 medium.

Protocol for Swelling Dry Sephadex G-50

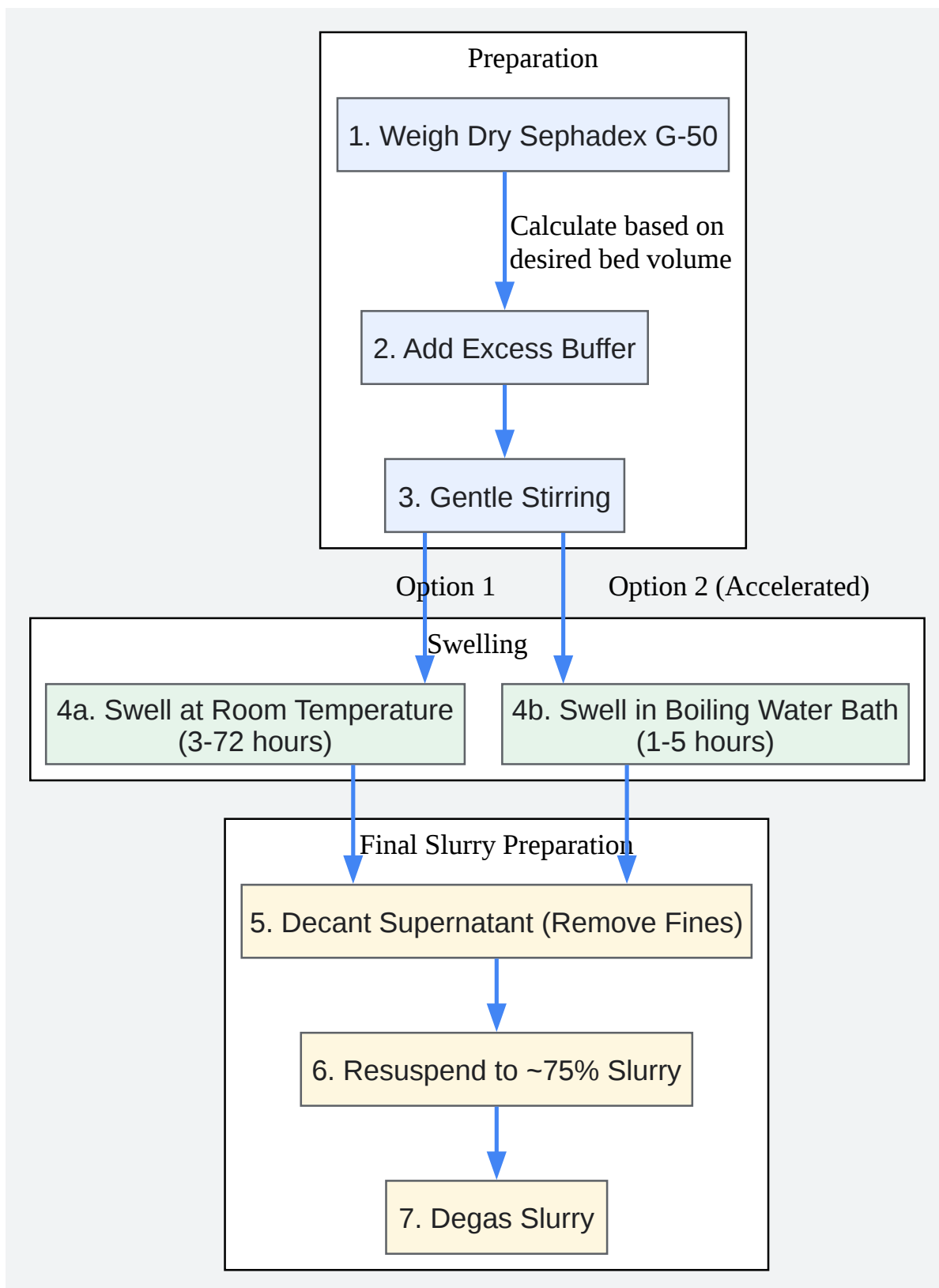
This protocol outlines the steps for hydrating dry Sephadex G-50 powder to prepare a slurry for column packing.

Materials:

- Dry Sephadex G-50 powder
- Appropriate buffer (filtered through a 0.22 μm filter)
- Beaker or flask
- Glass rod or overhead stirrer (magnetic stirrers should be avoided as they can fracture the beads)[6][12]
- Water bath (optional, for accelerated swelling)

Procedure:

- Calculate the required amount of dry powder: Based on the desired bed volume, use the manufacturer's specification (typically 9–11 mL/g) to calculate the mass of dry Sephadex G-50 needed.[4][6][11]
- Add buffer: In a beaker, add the calculated amount of dry powder to an excess of the desired buffer. A common practice is to use a volume of buffer that is at least equal to the final desired slurry volume plus an additional 30%.[4][6][11]
- Stir gently: Disperse the powder by stirring gently with a glass rod. Avoid vigorous stirring to prevent mechanical damage to the beads.[6]
- Allow to swell: Cover the beaker and let the gel swell. This can be done at room temperature (for 3-72 hours) or in a boiling water bath (for 1-5 hours) to accelerate the process.[4][6][9][10][13]
- Remove fines: After swelling is complete, allow the gel to settle and carefully decant the supernatant, which may contain fine particles.[6][11]
- Prepare the slurry: Add fresh buffer to the swollen gel to create a slurry with a concentration of approximately 75% settled gel.[4][6][11][14]
- Degas the slurry: It is recommended to degas the slurry under vacuum to prevent air bubbles from being trapped in the packed column.[4][14]



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Fig. 1: Workflow for the preparation of Sephadex G-50 slurry from dry powder.

Protocol for Measuring Bed Volume

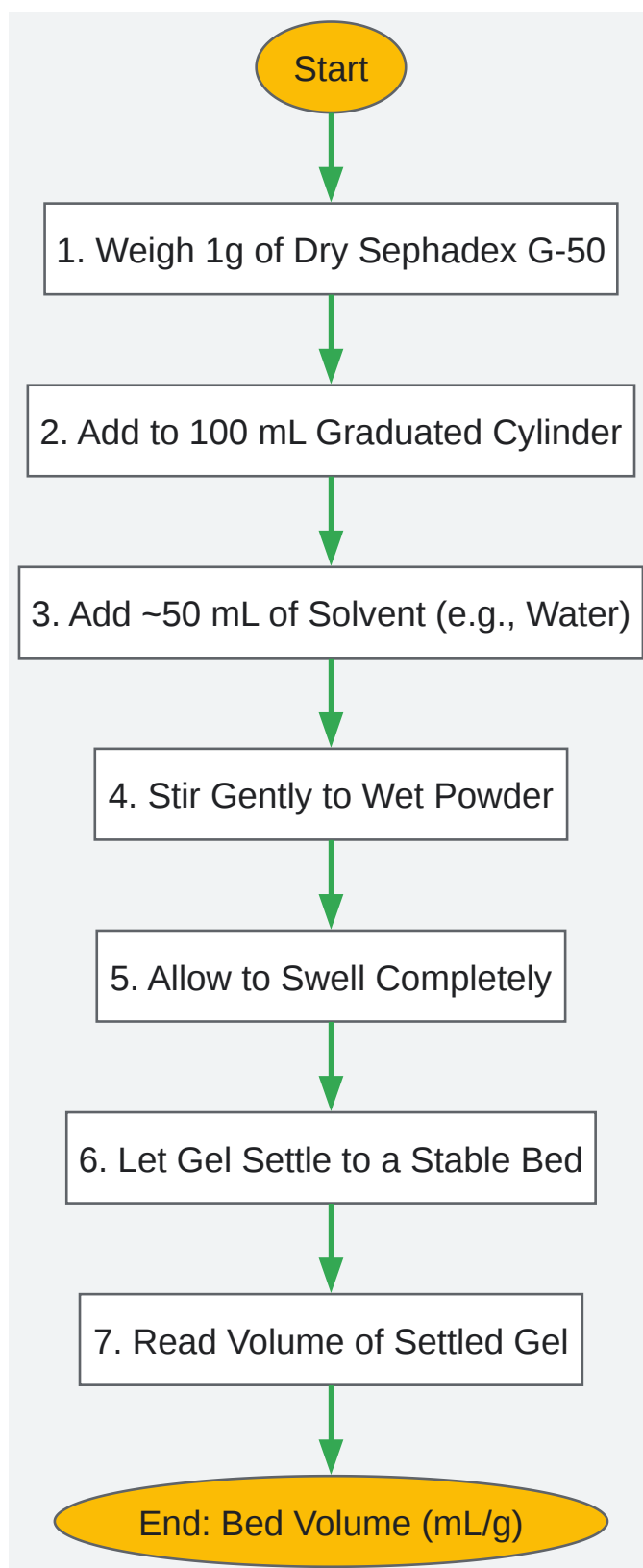
This protocol provides a method for determining the bed volume of a given mass of dry Sephadex G-50.

Materials:

- 1 g of dry Sephadex G-50 powder
- Distilled water or a specified buffer
- 100 mL graduated cylinder
- Glass rod

Procedure:

- Add 1 gram of dry Sephadex G-50 powder to a 100 mL graduated cylinder.
- Add approximately 50 mL of distilled water or buffer.
- Stir the mixture gently with a glass rod to ensure all the powder is wetted.
- Allow the gel to swell completely according to the recommended time and temperature.
- Once swelling is complete, allow the gel to settle undisturbed until a stable bed is formed.
- Read the volume of the settled gel directly from the graduated cylinder. This value represents the bed volume in mL/g.



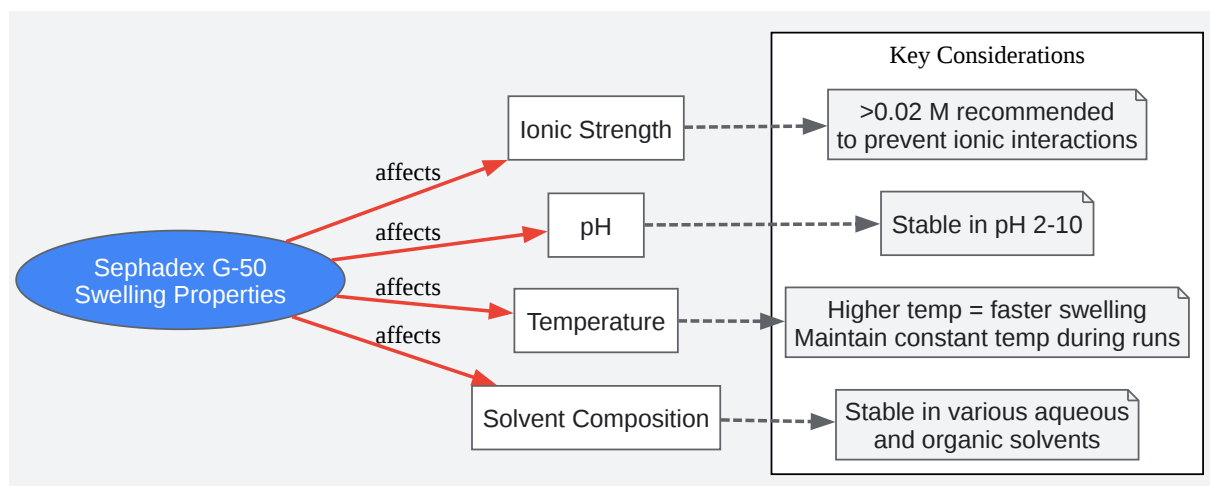
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Fig. 2: Experimental workflow for determining the bed volume of Sephadex G-50.

Factors Influencing Swelling and Chromatographic Performance

The swelling of Sephadex G-50 and its performance in chromatography can be influenced by several factors.

- **Ionic Strength:** It is recommended to use buffers with an ionic strength of at least 0.02 M to prevent potential ionic interactions between charged sample molecules and the gel matrix.^[6]^[11] At very low ionic strengths, a small number of charged groups on the matrix may cause retardation of basic proteins.^[2]
- **pH:** The gel is chemically stable in the pH range of 2 to 10, making it suitable for a wide variety of biological samples.^[1]^[2]^[4]^[9]^[10]
- **Temperature:** Swelling is faster at higher temperatures.^[4]^[6]^[9]^[10]^[13] For chromatographic runs, it is important that the column and the eluent are at the same temperature to avoid the formation of air bubbles in the packed bed.^[2]
- **Solvent Composition:** While Sephadex G-50 is primarily used with aqueous buffers, it exhibits stability in the presence of various organic solvents and denaturing agents, which can be useful for specific applications such as protein refolding or purification under denaturing conditions.^[1]^[2]



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Fig. 3: Factors influencing the swelling and performance of Sephadex G-50.

Storage and Handling

Proper storage is essential to maintain the performance of Sephadex G-50.

- Dry Powder: Store the dry powder at room temperature in a tightly sealed container.
- Swollen Gel: The swollen resin can be stored at 2–8°C for up to one month.^{[6][9]} For longer-term storage, a bacteriostatic agent such as 20% ethanol should be added to the buffer.^{[6][9]}

Conclusion

The swelling properties of dry Sephadex G-50 medium are well-defined and reproducible when appropriate protocols are followed. By understanding the quantitative parameters of swelling and the factors that influence it, researchers can effectively prepare and use this versatile medium for a wide range of size exclusion chromatography applications. Adherence to the detailed experimental protocols outlined in this guide will contribute to the consistency and success of separations in research, development, and production environments.

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- To cite this document: BenchChem. [Swelling properties of dry Sephadex G-50 medium]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16078082/docs#swelling-properties-of-dry-sephadex-g-50-medium>]

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